

Technical Comparison Guide: Spectroscopic Characterization of 5-Methyl-4-Nitro-1-Indanone

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Compound of Interest

Compound Name: *1H-Inden-1-one, 2,3-dihydro-5-methyl-4-nitro-*

CAS No.: 66773-14-6

Cat. No.: B3055770

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Executive Summary & Structural Context[1][2][3][4]

In medicinal chemistry, the indanone core is a "privileged structure," serving as a precursor for anti-inflammatory agents, acetylcholinesterase inhibitors (Alzheimer's research), and agrochemicals. The introduction of a nitro group at the C4 position of 5-methyl-1-indanone is synthetically demanding due to the directing effects of the aromatic substituents.

The Core Challenge: Nitration of 5-methyl-1-indanone typically yields a mixture of two primary regioisomers:

- Target: 4-nitro-5-methyl-1-indanone (Sterically crowded, often the minor product without optimized conditions).
- Alternative (Impurity): 6-nitro-5-methyl-1-indanone (Less sterically hindered).

Reliable differentiation between these isomers cannot rely solely on Mass Spectrometry (identical MW: 191.18 Da). This guide prioritizes NMR spectroscopy and NOE (Nuclear Overhauser Effect) experiments as the gold standard for performance validation.

Structural Analysis & Theoretical Basis

To validate the specific isomer 2,3-dihydro-5-methyl-4-nitro-1H-Inden-1-one, one must understand the proton environments on the aromatic ring.

- Structure: 1-Indanone core.^{[1][2]}
- Substituents: Methyl at C5, Nitro at C4.
- Remaining Aromatic Protons: H6 and H7.

The "Smoking Gun" Distinction

The performance of your characterization relies on identifying the coupling pattern of the remaining aromatic protons.

Feature	Target: 4-Nitro Isomer	Alternative: 6-Nitro Isomer
Proton Positions	H6 and H7 are adjacent (Ortho).	H4 and H7 are separated by substituents (Para).
Coupling Constant ()	~7.5 – 8.5 Hz (Strong doublet).	< 1.0 Hz (Singlet or weak meta-coupling).
NOE Signal	NOE between Methyl (C5) and H6.	NOE between Methyl (C5) and H4.

Comparative Spectroscopic Analysis

A. Nuclear Magnetic Resonance (NMR) Performance

Methodology: 400 MHz or higher, CDCl₃ solvent, TMS internal standard.

¹H NMR Signature (Target Molecule)

- Aromatic Region (7.0 - 8.0 ppm): You must observe an AB system. Two doublets interacting with a coupling constant () of approximately 8.0 Hz.^[3] This confirms the protons are neighbors (H6 and H7).

- Methyl Group (2.3 - 2.6 ppm): A sharp singlet. In the 4-nitro isomer, this methyl group is flanked by the nitro group (C4) and a proton (C6).
- Aliphatic Ring (2.6 - 3.2 ppm): Two triplets (or multiplets) corresponding to the C2 and C3 methylene protons.

1H NMR Signature (Alternative 6-Nitro Isomer)

- Aromatic Region: Two distinct singlets. Since H4 and H7 are para to each other, they do not split each other significantly.
- Differentiation: If your spectrum shows two singlets in the aromatic region, you have isolated the wrong isomer (or a mixture).

B. Infrared (IR) Spectroscopy

Methodology: FT-IR (ATR or KBr pellet).

- Carbonyl (): The nitro group is electron-withdrawing. Compared to the precursor (5-methyl-1-indanone, cm^{-1}), the 4-nitro derivative will show a shift to higher wavenumbers (cm^{-1}) due to the inductive effect, though conjugation effects can vary this.
- Nitro (): Distinct symmetric and asymmetric stretches at 1530 cm^{-1} and 1350 cm^{-1} . These bands are absent in the non-nitrated precursor.

C. Mass Spectrometry (MS)

Methodology: GC-MS (EI) or LC-MS (ESI).

- Molecular Ion (m/z): 191 m/z .
- Ortho Effect (Fragmentation): The 4-nitro isomer has the nitro group spatially close to the C3 methylene protons (peri-interaction) and the C5 methyl. Under Electron Impact (EI), "ortho effects" often lead to unique fragmentation pathways, such as the loss of an OH radical (m/z) if a rearrangement occurs involving the nitro oxygen and benzylic hydrogens. The 6-nitro isomer lacks this specific proximity to the C3 bridgehead.

Data Presentation: Performance Comparison

The following table contrasts the target molecule with its primary alternative (regioisomer) and precursor.

Parameter	Target: 5-Me-4-NO ₂ -Indanone	Alternative: 5-Me-6-NO ₂ -Indanone	Precursor: 5-Me-Indanone
Molecular Weight	191.18	191.18	146.19
Aromatic ¹ H NMR	2 Doublets (δ 7.8, 7.4 Hz)	2 Singlets (δ 7.8, 7.4)	Multiplet (3H) (δ 7.5-7.8)
NOE Correlation	Me(C5) to H6 (Ortho)	Me(C5) to H4 (Ortho)	Me(C5) to H4 & H6
Melting Point	High ($>150^\circ\text{C}$)	High ($>150^\circ\text{C}$)	Low ($<100^\circ\text{C}$)
C=O [1][4][5][6] IR Shift	~1680 cm^{-1}	~1680 cm^{-1}	~1680 cm^{-1}
Synthetic Yield	Often Lower (Steric hindrance)	Often Higher (Less hindered)	N/A (Starting Material)

*Note: Nitro-indanones generally exhibit high melting points. Exact values depend on recrystallization solvent and purity.

Experimental Protocols

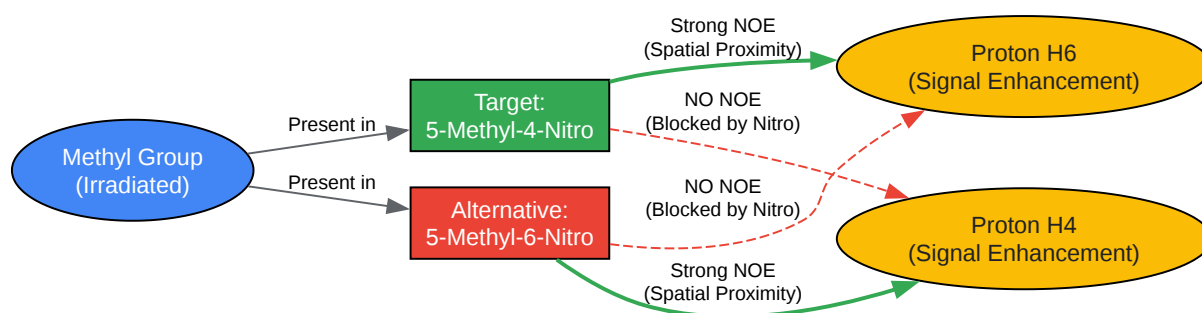
Workflow: Regio-Controlled Characterization

This protocol ensures you are not characterizing a mixture.

- Crude Isolation: Following nitration (e.g., $\text{KNO}_3/\text{H}_2\text{SO}_4$), quench reaction on ice. Extract with DCM.[7]
- TLC Screening: Use Hexane:Ethyl Acetate (80:20). The 4-nitro isomer (more polar/chelated) often has a slightly different R_f than the 6-nitro isomer.
- Purification: Flash column chromatography is mandatory. Recrystallization alone often co-crystallizes isomers.
- Validation: Perform ^1H NMR on fractions. Combine only those showing clear doublet coupling in the aromatic region.

Visualization of Structural Logic (NOE)

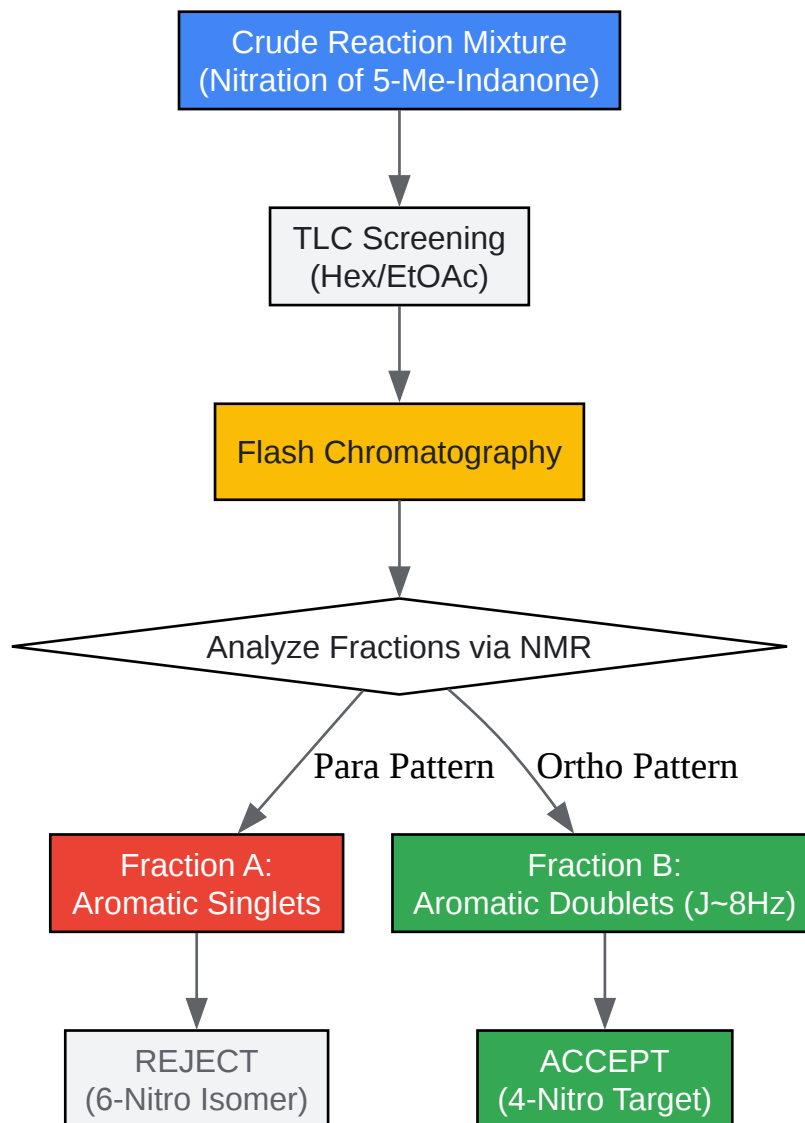
The following diagram illustrates the Nuclear Overhauser Effect (NOE) correlations necessary to prove the structure.



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Caption: Diagnostic NOE correlations. Irradiating the Methyl group reveals adjacent protons. In the Target (4-nitro), the Methyl is adjacent to H6. In the Isomer (6-nitro), the Methyl is adjacent to H4.

Visualization: Analytical Workflow



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Caption: Decision tree for purification. NMR coupling patterns are the critical "gate" for accepting the correct fraction.

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